

Improving ANG1005 solubility for experimental use

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Compound of Interest

Compound Name: ANG1005

Cat. No.: B10858675

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Welcome to the **ANG1005** Technical Support Center. This guide is designed for researchers, scientists, and drug development professionals to provide practical advice and detailed protocols for the experimental use of **ANG1005**.

Frequently Asked Questions (FAQs)

Q1: What is **ANG1005** and what is its mechanism of action?

A1: **ANG1005** is a novel peptide-drug conjugate. It consists of three molecules of the chemotherapy agent paclitaxel covalently linked to Angiopep-2, a 19-amino acid peptide.[1] This design allows **ANG1005** to cross the blood-brain barrier (BBB) by targeting the low-density lipoprotein receptor-related protein 1 (LRP1), which is expressed on brain capillary endothelial cells.[2][3] Once inside the central nervous system, **ANG1005** can also enter tumor cells that express LRP1.[1] Intracellularly, the ester linkages between paclitaxel and Angiopep-2 are cleaved, releasing paclitaxel.[4] Paclitaxel then binds to the β -tubulin subunit of microtubules, stabilizing them and preventing their disassembly.[5][6] This disruption of microtubule dynamics leads to cell cycle arrest in the G2/M phase and ultimately induces apoptosis (programmed cell death).[2][5]

Q2: What are the primary solubility challenges with **ANG1005**?

A2: The main challenge stems from the hydrophobic nature of paclitaxel. While **ANG1005** is highly soluble in organic solvents like dimethyl sulfoxide (DMSO), it has very low solubility in aqueous solutions such as phosphate-buffered saline (PBS) or cell culture media.[7][8] This

can lead to precipitation when diluting a concentrated DMSO stock solution into an aqueous buffer, a common step in preparing for in vitro and in vivo experiments.[9] Precipitation has been noted as a potential issue, especially at higher concentrations.[10]

Troubleshooting Guide

This section addresses common issues encountered during the handling and use of **ANG1005**.

Issue 1: **ANG1005** precipitates out of solution when preparing for in vitro experiments.

- Possible Cause 1: High Final Concentration. The concentration of **ANG1005** in your final aqueous solution may be above its solubility limit.
 - Solution: Try lowering the final concentration of **ANG1005** in your cell culture medium.
- Possible Cause 2: High Final DMSO Concentration. While DMSO aids initial dissolution, high concentrations can be toxic to cells. Most cell lines can tolerate DMSO concentrations up to 0.5-1%, but some are sensitive to concentrations as low as 0.1%.[11][12][13]
 - Solution: Ensure the final concentration of DMSO in your cell culture medium is as low as possible, ideally $\leq 0.5\%$. [12] Always include a vehicle control (medium with the same final DMSO concentration) in your experiments to account for any solvent effects.[11]
- Possible Cause 3: Improper Dilution Technique. Rapidly adding the DMSO stock to the aqueous medium can cause localized high concentrations of **ANG1005**, leading to immediate precipitation.
 - Solution: Add the **ANG1005** DMSO stock solution dropwise to your pre-warmed (37°C) cell culture medium while gently vortexing or stirring. This gradual dilution helps to keep the compound in solution.[14]
- Possible Cause 4: Interaction with Media Components. Components in the serum or salts in the buffer (like PBS) can sometimes cause peptides and hydrophobic compounds to precipitate.[9][15]

- Solution: If precipitation occurs in serum-containing media, try performing the experiment in serum-free media for the duration of the drug treatment, if your experimental design allows.[15] If using PBS, ensure that the peptide is compatible with the salt concentration.

Issue 2: The **ANG1005** solution appears cloudy or forms a precipitate during in vivo formulation.

- Possible Cause 1: Incomplete Dissolution in Solutol HS 15. **ANG1005** requires heat to properly dissolve in Solutol HS 15.
 - Solution: Ensure that the Solutol HS 15 is pre-heated to 65°C before adding the **ANG1005** powder and that the mixture is vortexed thoroughly. Subsequent heating with a microwave may be necessary to achieve complete solubilization.[13]
- Possible Cause 2: Temperature Drop During Formulation. If the solution cools too quickly, **ANG1005** may precipitate.
 - Solution: Maintain the temperature of the solution during the formulation process. Use pre-heated Ringer's HEPES buffer (65°C) and perform the mixing steps promptly.[13]
- Possible Cause 3: High Concentration. At higher concentrations, **ANG1005** has been observed to precipitate out of solution, which can affect its potency.[10]
 - Solution: Adhere to established formulation protocols and concentrations. If a higher concentration is required, a reformulation with different excipients may be necessary.

Data Summary

ANG1005 Solubility

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	≥ 100 mg/mL (19.57 mM) ^[7]	Use of ultrasonic bath may be needed. Hygroscopic DMSO can impact solubility, so use a fresh, anhydrous supply. ^[7]
Aqueous Buffers (e.g., PBS)	Poorly soluble	Prone to precipitation upon dilution from organic stock solutions.

Experimental Protocols

Protocol 1: Preparation of ANG1005 Stock Solution for In Vitro Use

This protocol describes how to prepare a concentrated stock solution of **ANG1005** in DMSO.

- Preparation:
 - Allow the lyophilized **ANG1005** powder to equilibrate to room temperature before opening the vial to prevent condensation.
 - Briefly centrifuge the vial to ensure all the powder is at the bottom.
- Dissolution:
 - Add the required volume of anhydrous, high-purity DMSO to the vial to achieve a high-concentration stock solution (e.g., 10 mM).
 - Vortex thoroughly. If necessary, use an ultrasonic bath for a few minutes to ensure complete dissolution.^[7]
- Storage:
 - For long-term storage, aliquot the stock solution into single-use, tightly sealed vials to avoid repeated freeze-thaw cycles and moisture absorption.^[16]

- Store the aliquots at -80°C for up to 6 months.[\[7\]](#)

Protocol 2: Preparation of ANG1005 Working Solution for In Vitro Cell Culture

This protocol outlines the dilution of the DMSO stock solution into an aqueous medium for cell-based assays.

- Preparation:
 - Pre-warm your sterile cell culture medium or buffer (e.g., PBS) to 37°C.
 - Thaw an aliquot of the **ANG1005** DMSO stock solution at room temperature.
- Serial Dilution (Recommended):
 - To avoid precipitation, perform a serial dilution. First, dilute the concentrated DMSO stock into a small volume of serum-free medium to create an intermediate concentration.
 - Vortex gently.
- Final Dilution:
 - While gently vortexing the pre-warmed bulk cell culture medium, add the intermediate dilution dropwise to achieve the desired final concentration of **ANG1005**.
 - Ensure the final DMSO concentration in the medium is non-toxic to your cells (typically $\leq 0.5\%$).[\[12\]](#)
 - Use the freshly prepared working solution immediately.

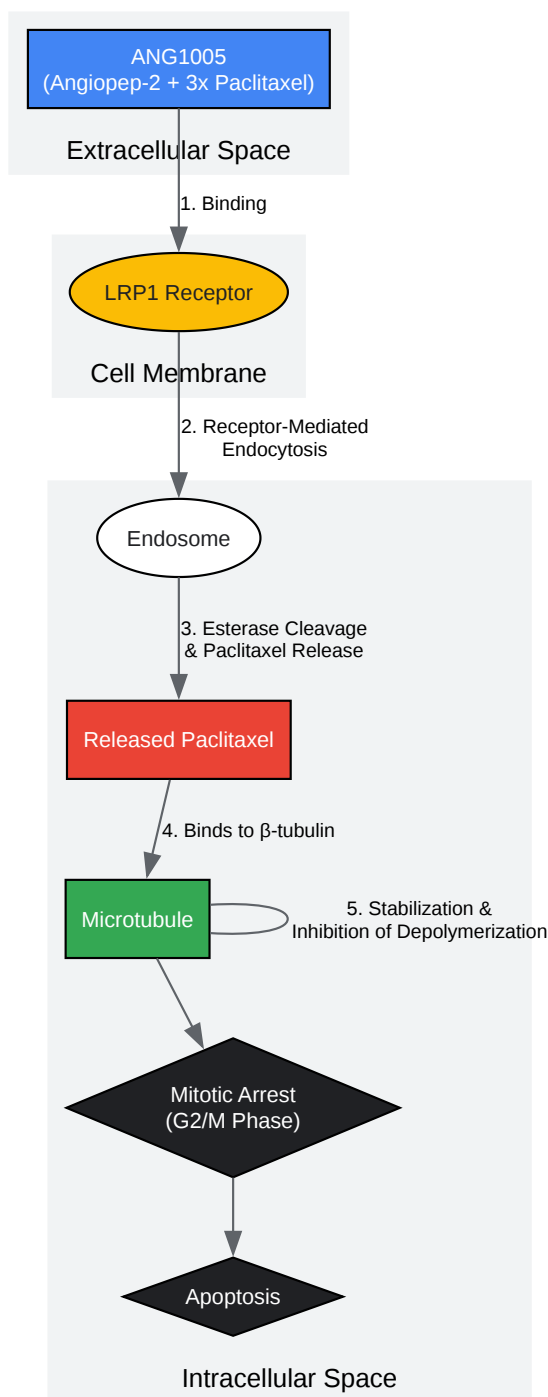
Protocol 3: Formulation of ANG1005 for In Vivo Administration

This protocol is adapted from a published study for the preparation of an injectable **ANG1005** formulation.[\[13\]](#)

- Materials:

- **ANG1005** powder
 - Solutol HS 15
 - Ringer's HEPES buffer
 - Formulation (25% Solutol / 75% Ringer's HEPES, v/v):
 - Pre-heat both the Solutol HS 15 and the Ringer's HEPES buffer to 65°C.
 - Add the **ANG1005** powder to the pre-heated Solutol HS 15 and vortex thoroughly.
 - Add the pre-heated Ringer's HEPES buffer to the mixture.
 - If the solution is not clear, heat the suspension by microwave in short bursts (e.g., 5-10 cycles of 10 seconds) until complete solubilization is achieved.
 - Allow the formulation to cool to room temperature before injection.
 - It is recommended to analyze the final formulation by HPLC to verify purity and stability.
- [\[13\]](#)

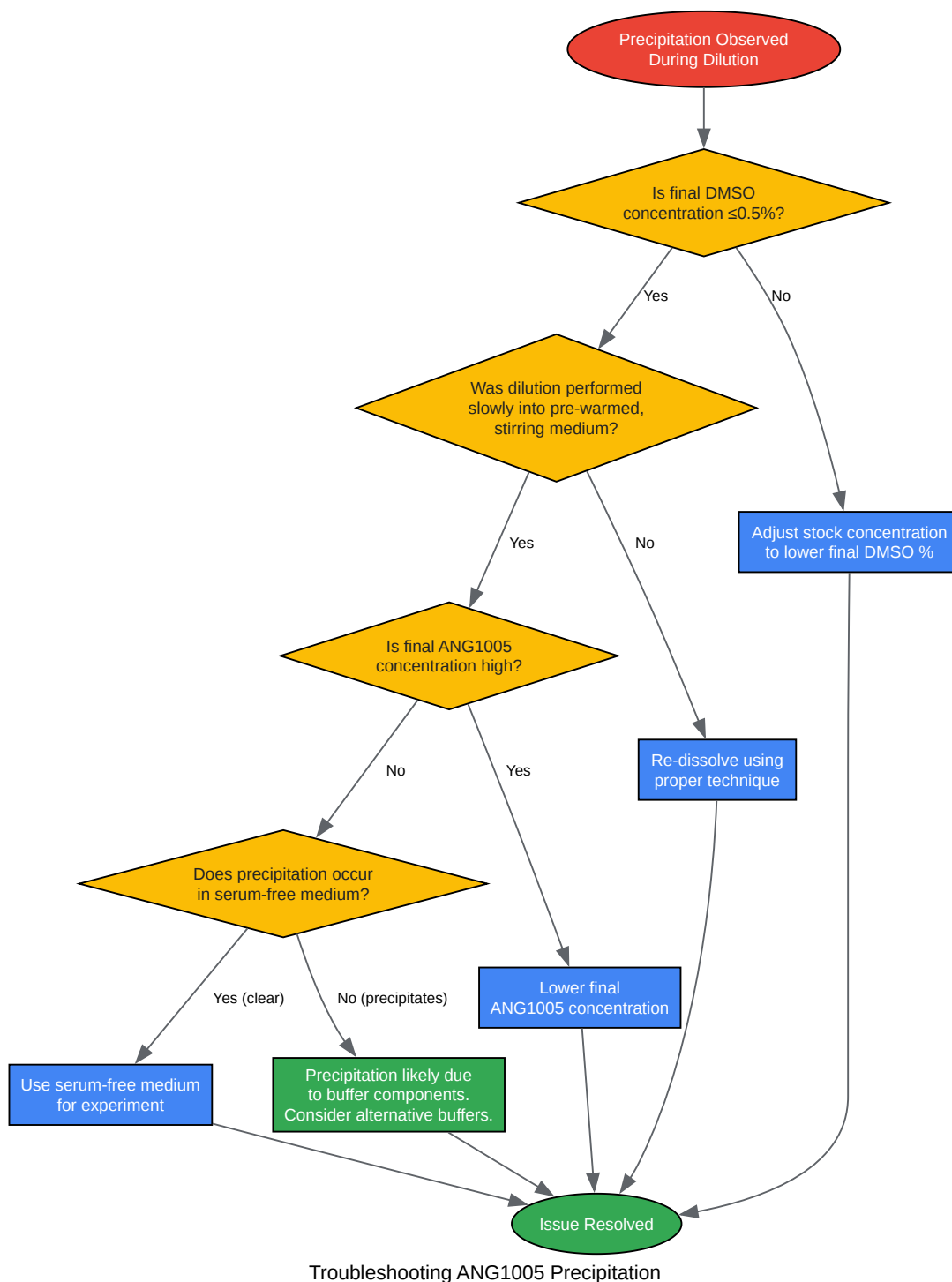
Visualizations



ANG1005 Cellular Uptake and Mechanism of Action

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ANG1005 Cellular Uptake and Mechanism of Action



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